

Investigating the Cellular Target Engagement of 1-Methoxyisoquinolin-6-amine: A Comparative Guide

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Compound of Interest

Compound Name: 1-Methoxyisoquinolin-6-amine

CAS No.: 347146-47-8

Cat. No.: B1322626

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Methoxyisoquinolin-6-amine is a heterocyclic amine belonging to the isoquinoline class of compounds. While the direct biological target of **1-Methoxyisoquinolin-6-amine** is not definitively established in publicly available literature, the isoquinoline scaffold is a known pharmacophore that interacts with a variety of protein targets. This guide provides a comparative framework for researchers to investigate and confirm the potential cellular target engagement of **1-Methoxyisoquinolin-6-amine**. Based on the activity of structurally related isoquinoline derivatives, we propose three plausible biological targets: Rho-associated coiled-coil containing protein kinase (ROCK), Monoamine Oxidase A (MAO-A), and the Glucagon-like peptide-1 receptor (GLP-1R).

This document outlines detailed experimental protocols for assessing the interaction of **1-Methoxyisoquinolin-6-amine** with these potential targets. Furthermore, it presents

comparative data on the performance of well-characterized inhibitors and modulators for each target, offering a benchmark for evaluating the activity of the compound of interest.

Potential Target 1: Rho-Associated Coiled-Coil Containing Protein Kinase (ROCK)

The isoquinoline core is a common feature in numerous ROCK inhibitors. These kinases are key regulators of the actin cytoskeleton and are implicated in various cellular processes, making them attractive therapeutic targets.

Comparative Data for ROCK Inhibitors

The following table summarizes the inhibitory potency of known ROCK inhibitors that can be used as positive controls and for comparative analysis.

Compound	Target(s)	IC50 (nM)	Reference
Y-27632	ROCK1, ROCK2	140 (Ki)	[1]
Fasudil (HA-1077)	ROCK1, ROCK2	1900 (ROCK1), 450 (ROCK2)	[2]
Ripasudil (K-115)	ROCK1, ROCK2	51 (ROCK1), 19 (ROCK2)	[3]
GSK429286A	ROCK1	14	[3]

Experimental Protocol: In Vitro ROCK Inhibition Assay

This protocol describes a biochemical assay to determine the in vitro inhibitory activity of **1-Methoxyisoquinolin-6-amine** against ROCK1 and ROCK2.

Materials:

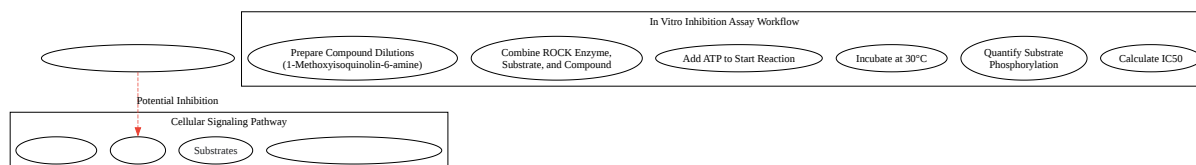
- Recombinant human ROCK1 and ROCK2 enzymes
- Myelin Basic Protein (MBP) or other suitable substrate
- [γ -³²P]ATP or ADP-Glo™ Kinase Assay (Promega)

- Kinase reaction buffer (e.g., 40 mM Tris-HCl pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA)
- **1-Methoxyisoquinolin-6-amine** and control inhibitors (e.g., Y-27632)
- 96-well plates
- Scintillation counter or luminometer

Procedure:

- Prepare serial dilutions of **1-Methoxyisoquinolin-6-amine** and control inhibitors in the kinase reaction buffer.
- In a 96-well plate, add the kinase, substrate, and test compound or vehicle control.
- Initiate the kinase reaction by adding ATP (spiked with [γ -³²P]ATP for radiometric assay).
- Incubate the plate at 30°C for a predetermined time (e.g., 30-60 minutes).
- Stop the reaction (e.g., by adding a high concentration of EDTA or by spotting onto phosphocellulose paper).
- Quantify the amount of phosphorylated substrate. For radiometric assays, this involves washing the phosphocellulose paper and measuring radioactivity using a scintillation counter. For ADP-Glo™, follow the manufacturer's instructions to measure luminescence.
- Calculate the percentage of inhibition for each compound concentration and determine the IC₅₀ value by fitting the data to a dose-response curve.

Signaling Pathway and Experimental Workflow



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Potential Target 2: Monoamine Oxidase A (MAO-A)

Some isoquinoline alkaloids have been shown to inhibit monoamine oxidases, which are enzymes involved in the metabolism of neurotransmitters.

Comparative Data for MAO-A Inhibitors

The following table provides IC₅₀ values for known MAO-A inhibitors to serve as a comparison.

Compound	Target(s)	IC ₅₀ (nM)	Reference
Clorgyline	MAO-A	11	[4]
Moclobemide	MAO-A	200-1000	[5]
Harmaline	MAO-A	2.3	[6]
Iproniazid	MAO-A, MAO-B	37,000 (MAO-A)	[7]

Experimental Protocol: MAO-A Inhibition Assay (Fluorometric)

This protocol describes a fluorometric assay to measure the inhibition of MAO-A by **1-Methoxyisoquinolin-6-amine**.^{[8][9]}

Materials:

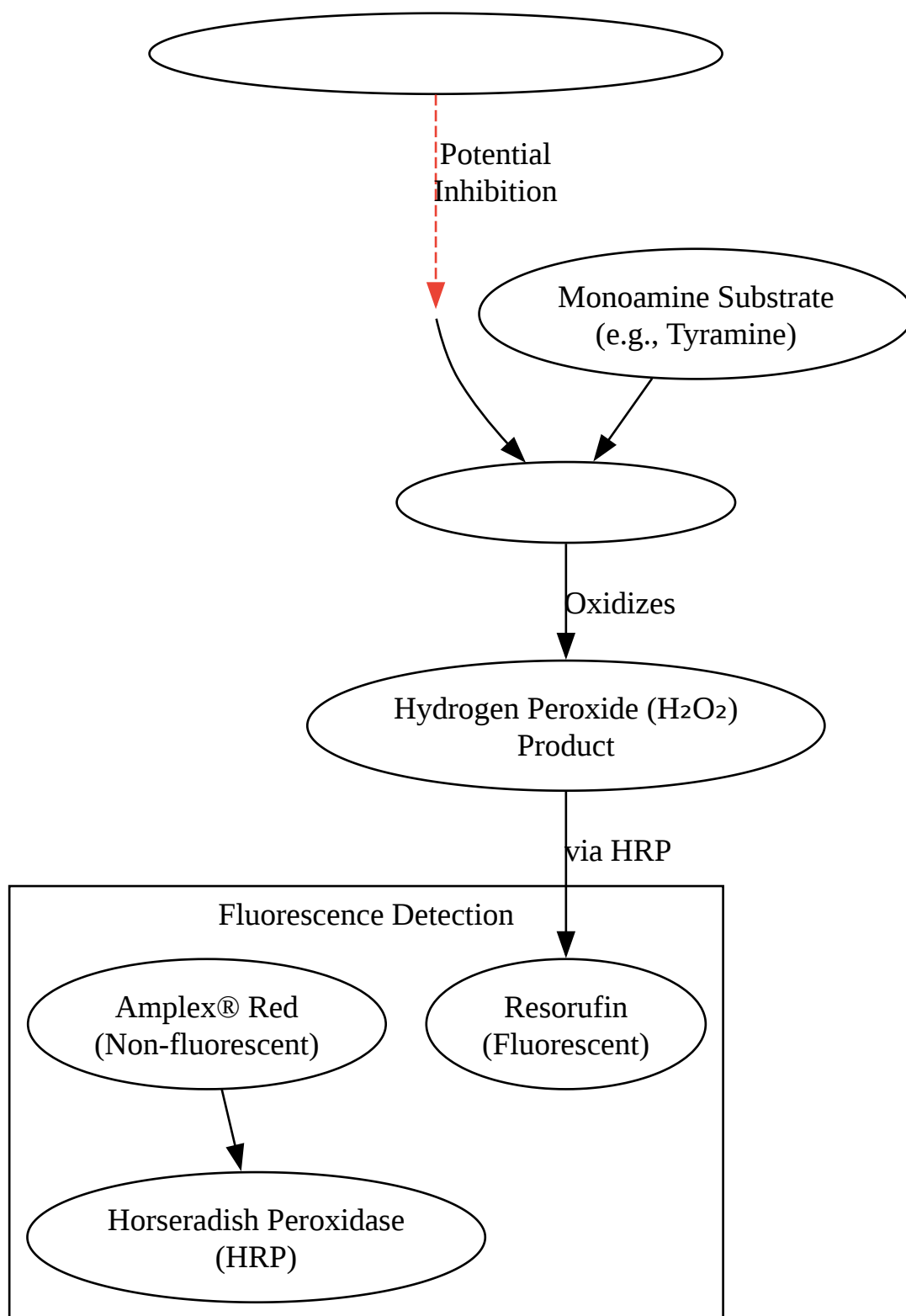
- Recombinant human MAO-A
- MAO-A substrate (e.g., kynuramine or tyramine)
- Horseradish peroxidase (HRP)
- Amplex® Red reagent (or similar fluorogenic probe)
- MAO-A assay buffer (e.g., 100 mM potassium phosphate, pH 7.4)
- **1-Methoxyisoquinolin-6-amine** and control inhibitors (e.g., clorgyline)
- 96-well black plates
- Fluorescence microplate reader

Procedure:

- Prepare serial dilutions of **1-Methoxyisoquinolin-6-amine** and control inhibitors in the assay buffer.
- In a 96-well black plate, add MAO-A enzyme and the test compound or vehicle control.
- Pre-incubate for a short period (e.g., 10-15 minutes) at room temperature.
- Prepare a detection mix containing the MAO-A substrate, HRP, and Amplex® Red.
- Initiate the reaction by adding the detection mix to the wells.
- Incubate the plate at 37°C, protected from light. The MAO-A reaction produces hydrogen peroxide, which is used by HRP to convert Amplex® Red to the fluorescent product, resorufin.
- Measure the fluorescence at an excitation of ~530-560 nm and an emission of ~590 nm.

- Calculate the percentage of inhibition for each compound concentration and determine the IC50 value.

Logical Relationship and Experimental Workflow



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Potential Target 3: Glucagon-like Peptide-1 Receptor (GLP-1R)

Certain heterocyclic compounds can act as allosteric modulators of G-protein coupled receptors (GPCRs) like GLP-1R. Positive allosteric modulators (PAMs) of GLP-1R are of interest for the treatment of type 2 diabetes.

Comparative Data for GLP-1R Positive Allosteric Modulators (PAMs)

The following table lists known GLP-1R PAMs and their potencies.

Compound	Assay Type	EC50 (nM)	Reference
Compound 2 (Quinoxaline derivative)	cAMP accumulation	~1,200	[10]
BETP	cAMP accumulation	~3,000	[11]
V-0219	Insulin release potentiation	0.008	[12] [13]
Benzethonium	Ligand binding enhancement	-	[14]

Experimental Protocol: GLP-1R Positive Allosteric Modulator Assay (cAMP Accumulation)

This protocol is designed to assess if **1-Methoxyisoquinolin-6-amine** acts as a PAM of GLP-1R by measuring its effect on GLP-1-induced cyclic AMP (cAMP) production.

Materials:

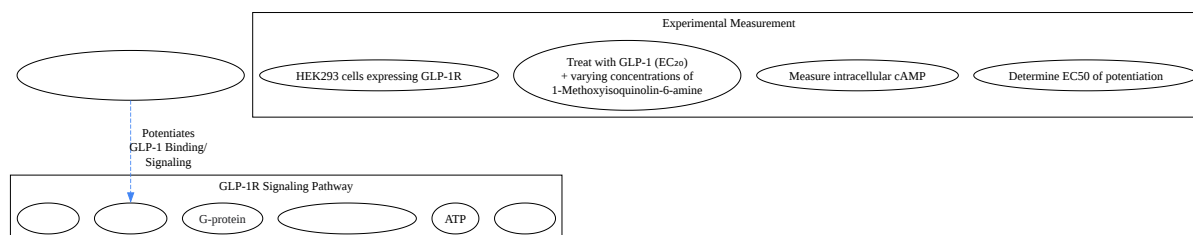
- HEK293 cells stably expressing human GLP-1R (HEK-GLP-1R)
- GLP-1 (7-36) amide

- **1-Methoxyisoquinolin-6-amine** and control PAMs
- cAMP assay kit (e.g., HTRF, FRET, or ELISA-based)
- Cell culture medium and reagents
- 96- or 384-well plates

Procedure:

- Seed HEK-GLP-1R cells in 96- or 384-well plates and culture overnight.
- Prepare serial dilutions of **1-Methoxyisoquinolin-6-amine** and control PAMs.
- Prepare a fixed, sub-maximal concentration (e.g., EC₂₀) of GLP-1.
- Remove the culture medium from the cells and add the test compounds or vehicle, followed by the fixed concentration of GLP-1.
- Incubate the plate at 37°C for a specified time (e.g., 30 minutes).
- Lyse the cells and measure the intracellular cAMP levels using a suitable cAMP assay kit according to the manufacturer's instructions.
- To determine the potentiation, compare the cAMP levels in the presence of the test compound and GLP-1 to the levels with GLP-1 alone.
- Calculate the EC₅₀ of the potentiation effect by fitting the data to a dose-response curve.

Signaling Pathway and Experimental Design



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Conclusion

The provided guide offers a structured approach for the initial investigation into the cellular target engagement of **1-Methoxyisoquinolin-6-amine**. By systematically testing against plausible targets identified from structurally related compounds, researchers can generate preliminary data to guide further studies. The comparative data and detailed protocols for ROCK, MAO-A, and GLP-1R assays serve as a valuable resource for these endeavors. Confirmation of a direct interaction with one or more of these targets will be a critical step in elucidating the mechanism of action of **1-Methoxyisoquinolin-6-amine** and its potential for therapeutic development.

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References

- 1. Rho kinase inhibitor - Wikipedia [en.wikipedia.org]
- 2. Development of Novel ROCK Inhibitors via 3D-QSAR and Molecular Docking Studies: A Framework for Multi-Target Drug Design - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. Monoamine oxidase inhibitor - Wikipedia [en.wikipedia.org]
- 6. researchgate.net [researchgate.net]
- 7. Xanthoangelol and 4-Hydroxyderricin Are the Major Active Principles of the Inhibitory Activities against Monoamine Oxidases on Angelica keiskei K - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. sigmaaldrich.cn [sigmaaldrich.cn]
- 9. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 10. Non-peptide agonists and positive allosteric modulators of glucagon-like peptide-1 receptors: Alternative approaches for treatment of Type 2 diabetes - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Positive Allosteric Modulation of the Glucagon-like Peptide-1 Receptor by Diverse Electrophiles - PMC [pmc.ncbi.nlm.nih.gov]
- 12. pubs.acs.org [pubs.acs.org]
- 13. Discovery of V-0219: A Small-Molecule Positive Allosteric Modulator of the Glucagon-Like Peptide-1 Receptor toward Oral Treatment for "Diabesity" - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Identification of novel positive allosteric modulators of GLP1R that stimulate its interaction with ligands and G α subunits: Abstract, Citation (BibTeX) & Reference | Bohrium [bohrium.com]
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